

Ganoderic Acid K (CAS Number: 104700-95-0): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ganoderic Acid K

Cat. No.: B15572695

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderic acid K is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. As a member of the extensive family of ganoderic acids, it contributes to the renowned therapeutic properties of this fungus, which has been a cornerstone of traditional medicine for centuries. This technical guide provides a comprehensive overview of the available scientific information on **Ganoderic acid K** (CAS No. 104700-95-0), focusing on its physicochemical properties, biological activities, and underlying mechanisms of action. This document is intended to serve as a resource for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical Properties

Ganoderic acid K is a complex organic molecule with a triterpenoid structure. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	104700-95-0	[1][2]
Molecular Formula	C ₃₂ H ₄₆ O ₉	[1]
Molecular Weight	574.70 g/mol	[1]
Appearance	Not specified in literature	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1] Sparingly soluble in aqueous buffers.	[1]
Storage	Store at < -15°C, keep under inert gas (Nitrogen), protect from light.	[1]

Biological Activities and Mechanisms of Action

The primary and most specifically documented biological activity of **Ganoderic acid K** is its potent inhibition of the angiotensin-converting enzyme (ACE).[2][3][4] While broader anti-inflammatory and anti-tumor activities are attributed to the ganoderic acid class, specific in-depth studies on **Ganoderic acid K** for these effects are limited.[5][6]

Angiotensin-Converting Enzyme (ACE) Inhibition

Ganoderic acid K has been identified as a potent inhibitor of ACE, an enzyme that plays a crucial role in the renin-angiotensin system, which regulates blood pressure.[2][3][4] Inhibition of ACE leads to vasodilation and a reduction in blood pressure, making ACE inhibitors a common treatment for hypertension.

Mechanism of Action: The precise mechanism of ACE inhibition by **Ganoderic acid K** is not fully elucidated in the available literature but is believed to involve competitive binding to the active site of the enzyme.

Potential Anti-inflammatory and Anti-tumor Activities

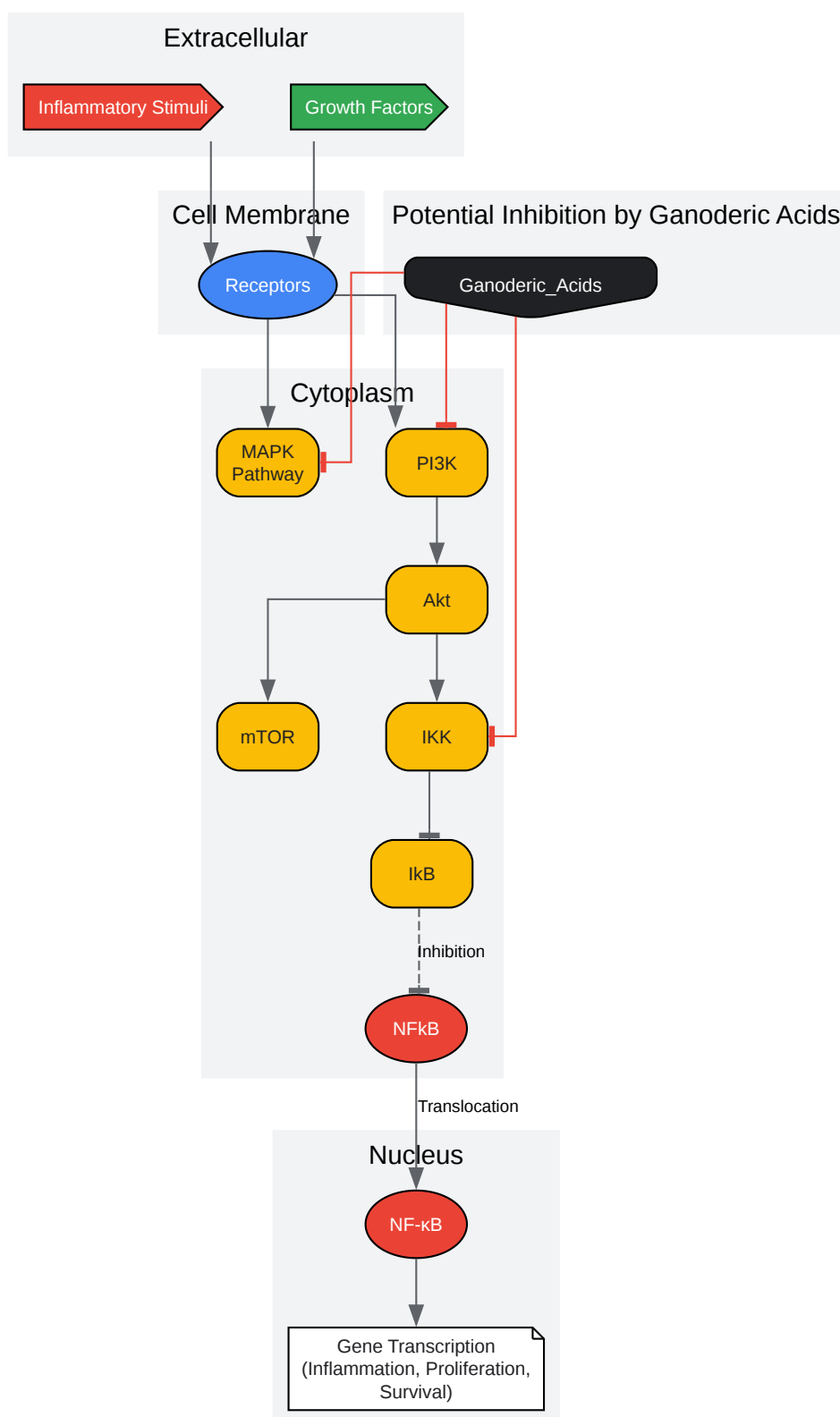
While specific studies on **Ganoderic acid K** are scarce, the broader class of ganoderic acids is known to possess significant anti-inflammatory and anti-tumor properties.[5][7] These effects are generally mediated through the modulation of key signaling pathways. It is plausible that **Ganoderic acid K** shares some of these activities, but further research is required for confirmation.

Signaling Pathways Modulated by Ganoderic Acids (General)

The anti-inflammatory and anti-tumor effects of ganoderic acids are often attributed to their ability to interfere with critical cellular signaling cascades. While specific pathways for **Ganoderic acid K** have not been detailed, research on closely related ganoderic acids, such as Ganoderic Acid A, provides insights into potential mechanisms. These include:

- **NF-κB Signaling Pathway:** Many ganoderic acids are known to inhibit the NF-κB pathway, a central regulator of inflammation.[5] This inhibition prevents the transcription of pro-inflammatory cytokines and other inflammatory mediators.
- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is another crucial regulator of inflammation and cell proliferation. Some ganoderic acids have been shown to suppress this pathway.[5]
- **PI3K/Akt/mTOR Signaling Pathway:** This pathway is vital for cell survival, proliferation, and growth. Inhibition of this pathway by certain ganoderic acids can lead to apoptosis and cell cycle arrest in cancer cells.[7]

Below is a generalized diagram illustrating the potential interplay of these pathways, which may be relevant for **Ganoderic acid K**.



[Click to download full resolution via product page](#)

Caption: Generalized signaling pathways potentially modulated by ganoderic acids.

Experimental Protocols

Due to the limited specific literature on **Ganoderic acid K**, the following are generalized protocols for assays commonly used to evaluate the biological activities of ganoderic acids. These can serve as a starting point for designing experiments with **Ganoderic acid K**.

Angiotensin-Converting Enzyme (ACE) Inhibition Assay

This protocol outlines a common in vitro method to determine the ACE inhibitory activity of a compound.

Principle: The assay measures the production of hippuric acid from the substrate hippuryl-histidyl-leucine (HHL) by ACE. The inhibitor's potency is determined by its ability to reduce hippuric acid formation.

Materials:

- Angiotensin-Converting Enzyme (from rabbit lung)
- Hippuryl-histidyl-leucine (HHL) as substrate
- **Ganoderic acid K**
- Borate buffer (pH 8.3)
- 1N HCl
- Ethyl acetate
- Spectrophotometer

Procedure:

- Prepare a solution of **Ganoderic acid K** in a suitable solvent (e.g., DMSO) and make serial dilutions.
- In a reaction tube, mix the ACE solution with the **Ganoderic acid K** solution (or vehicle control) and pre-incubate at 37°C for 10 minutes.

- Initiate the reaction by adding the HHL substrate solution.
- Incubate the reaction mixture at 37°C for 30-60 minutes.
- Stop the reaction by adding 1N HCl.
- Extract the hippuric acid formed into ethyl acetate.
- Evaporate the ethyl acetate layer to dryness.
- Re-dissolve the residue in distilled water.
- Measure the absorbance at 228 nm using a spectrophotometer.
- Calculate the percentage of ACE inhibition for each concentration of **Ganoderic acid K** and determine the IC₅₀ value.



[Click to download full resolution via product page](#)

Caption: General workflow for an in vitro ACE inhibition assay.

Cell Viability (MTT) Assay

This protocol is used to assess the cytotoxic effects of a compound on cancer cell lines.

Principle: The MTT assay is a colorimetric assay that measures the reduction of yellow MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) by mitochondrial succinate dehydrogenase in living cells to form a purple formazan product. The amount of formazan produced is proportional to the number of viable cells.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **Ganoderic acid K**
- MTT solution (5 mg/mL in PBS)
- DMSO
- 96-well plates
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Treat the cells with various concentrations of **Ganoderic acid K** (and a vehicle control) for a specified duration (e.g., 24, 48, or 72 hours).
- Add MTT solution to each well and incubate for 3-4 hours at 37°C.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the control and determine the IC50 value.

Western Blot Analysis

This protocol is used to detect and quantify the expression of specific proteins involved in signaling pathways.

Materials:

- Cells treated with **Ganoderic acid K**
- RIPA buffer with protease and phosphatase inhibitors

- Protein assay kit (e.g., BCA)
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies against target proteins (e.g., p-Akt, Akt, p-NF- κ B, NF- κ B, β -actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Lyse the treated cells with RIPA buffer and quantify the protein concentration.
- Separate the protein lysates by SDS-PAGE.
- Transfer the separated proteins to a membrane.
- Block the membrane to prevent non-specific antibody binding.
- Incubate the membrane with the primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Add the chemiluminescent substrate and visualize the protein bands using an imaging system.
- Quantify the band intensities and normalize to a loading control (e.g., β -actin).

Conclusion and Future Directions

Ganoderic acid K is a bioactive triterpenoid from *Ganoderma lucidum* with a well-documented and potent inhibitory effect on the angiotensin-converting enzyme. While its anti-inflammatory

and anti-tumor activities are suggested by its classification within the ganoderic acid family, there is a notable lack of specific research on these aspects for **Ganoderic acid K**.

Future research should focus on:

- Elucidating the precise mechanism of ACE inhibition by **Ganoderic acid K**.
- Investigating the potential anti-tumor and anti-inflammatory effects of **Ganoderic acid K** in various in vitro and in vivo models.
- Determining the specific signaling pathways modulated by **Ganoderic acid K**.
- Conducting pharmacokinetic and pharmacodynamic studies to assess its potential as a therapeutic agent.

This technical guide provides a foundation for further exploration of **Ganoderic acid K**, a promising natural compound with potential applications in cardiovascular and potentially other diseases. The provided protocols and pathway diagrams serve as a starting point for researchers aiming to unravel the full therapeutic potential of this intriguing molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. [Ganoderic acid K | 104700-95-0 | EEA70095 | Biosynth \[biosynth.com\]](#)
2. [medchemexpress.com \[medchemexpress.com\]](#)
3. [abmole.com \[abmole.com\]](#)
4. [Ganoderic acid K | CAS#:104700-95-0 | Chemsrcc \[chemsrc.com\]](#)
5. [benchchem.com \[benchchem.com\]](#)
6. [12β-Acetyloxy-3β,7β-dihydroxy-11,15,23-trioxo-5α-lanost-8-en-26-oic acid | 104700-95-0 \[chemicalbook.com\]](#)

- [7. Research Progress on the Biological Activity of Ganoderic Acids in Ganoderma lucidum over the Last Five Years - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Ganoderic Acid K (CAS Number: 104700-95-0): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572695/docs#ganoderic-acid-k-cas-number-104700-95-0-a-technical-guide\]](https://www.benchchem.com/product/b15572695/docs#ganoderic-acid-k-cas-number-104700-95-0-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)